

3-iodo-9H-carbazole molecular weight and formula

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Compound of Interest

Compound Name: 3-iodo-9H-carbazole

Cat. No.: B187380

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An In-depth Technical Guide on **3-iodo-9H-carbazole**: Molecular Weight and Formula

This guide provides essential information regarding the molecular weight and chemical formula of **3-iodo-9H-carbazole**, a compound of interest for researchers, scientists, and professionals in drug development.

Chemical Identity and Properties

3-iodo-9H-carbazole is a halogenated derivative of carbazole. The structural details are fundamental for understanding its chemical behavior and potential applications in synthesis and materials science.

Data Presentation

The core molecular data for **3-iodo-9H-carbazole** is summarized in the table below for clarity and quick reference.

Identifier	Value	Citations
Molecular Formula	C ₁₂ H ₈ IN	[1][2][3]
Molecular Weight	293.10 g/mol	[2]
Alternate Molecular Weight	293.1 g/mol , 293.11 g/mol	[1]

Logical Relationship Diagram

The following diagram illustrates the direct relationship between the chemical name, its empirical formula, and its calculated molecular weight.

Core properties of **3-iodo-9H-carbazole**.

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References

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- 2. 3-iodo-9H-carbazole | C₁₂H₈IN | CID 3678069 - PubChem [pubchem.ncbi.nlm.nih.gov]
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Address: 3281 E Guasti Rd

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Phone: (601) 213-4426

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